

An In-depth Technical Guide to Masonine

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Compound of Interest

Compound Name: *Masonin*

Cat. No.: *B1194899*

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the Amaryllidaceae alkaloid, **Masonine**. This document details its chemical identity, and while specific biological data and experimental protocols for **Masonine** are limited in publicly available literature, this guide synthesizes information on related compounds from the same family to provide context for its potential therapeutic applications.

IUPAC Name and Synonyms

Masonine is a natural alkaloid found in plants of the Amaryllidaceae family, notably in various species of *Narcissus*, including the common daffodil, *Narcissus pseudonarcissus*. As a member of the homolycorine-type alkaloids, its chemical structure is characterized by a specific tetracyclic ring system.

IUPAC Name: (2S,3S,10R)-4-methyl-11,16,18-trioxa-4-azapentacyclo[11.7.0.0^{2,10}.0^{3,7}.0^{15,19}]icosa-1(20),7,13,15(19)-tetraen-12-one[1]

Synonyms:

- **Masonine**
- NSC-731433[2]

Physicochemical Properties

Quantitative experimental data for the physicochemical properties of **Masonine** are not readily available in the current literature. The following table summarizes the computed properties from

publicly accessible chemical databases.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₇ NO ₄	PubChem
Molecular Weight	299.32 g/mol	PubChem
XLogP3-AA	1.3	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	5	PubChem
Rotatable Bond Count	0	PubChem
Exact Mass	299.115758 g/mol	PubChem
Monoisotopic Mass	299.115758 g/mol	PubChem
Topological Polar Surface Area	62.8 Å ²	PubChem[1]
Heavy Atom Count	22	PubChem
Formal Charge	0	PubChem
Complexity	577	PubChem[1]

Biological Activities and Potential Therapeutic Applications

Direct and extensive studies on the biological activities of **Masonine** are limited. However, based on the known pharmacological properties of other Amaryllidaceae alkaloids, particularly those of the homolycorine and lycorine series, **Masonine** is predicted to exhibit several key biological effects.

Acetylcholinesterase Inhibition

Amaryllidaceae alkaloids are well-known for their acetylcholinesterase (AChE) inhibitory activity.[3][4][5] Galanthamine, another alkaloid from this family, is an approved drug for the treatment of Alzheimer's disease, acting through this mechanism.[4][5] Several alkaloids of the

lycorine type have shown significant AChE inhibitory effects, with some exhibiting potency greater than galanthamine.[3][6] While specific IC₅₀ values for **Masonine** are not reported, its structural similarity to other active alkaloids suggests it may also act as an acetylcholinesterase inhibitor.

Anticancer Activity

Numerous Amaryllidaceae alkaloids have demonstrated potent antitumor properties across various cancer cell lines.[7][8][9][10] The mechanisms of action are often multifactorial, including the induction of apoptosis (programmed cell death), cell cycle arrest, and inhibition of angiogenesis.[7][11] For instance, alkaloids like haemanthamine and homolycorine are known to induce apoptosis in cancer cells.[7] Lycorine has been shown to inhibit cell growth and induce apoptosis in various tumor cell lines.[12] Given that **Masonine** is a homolycorine-type alkaloid, it is a promising candidate for further investigation into its potential anticancer effects.

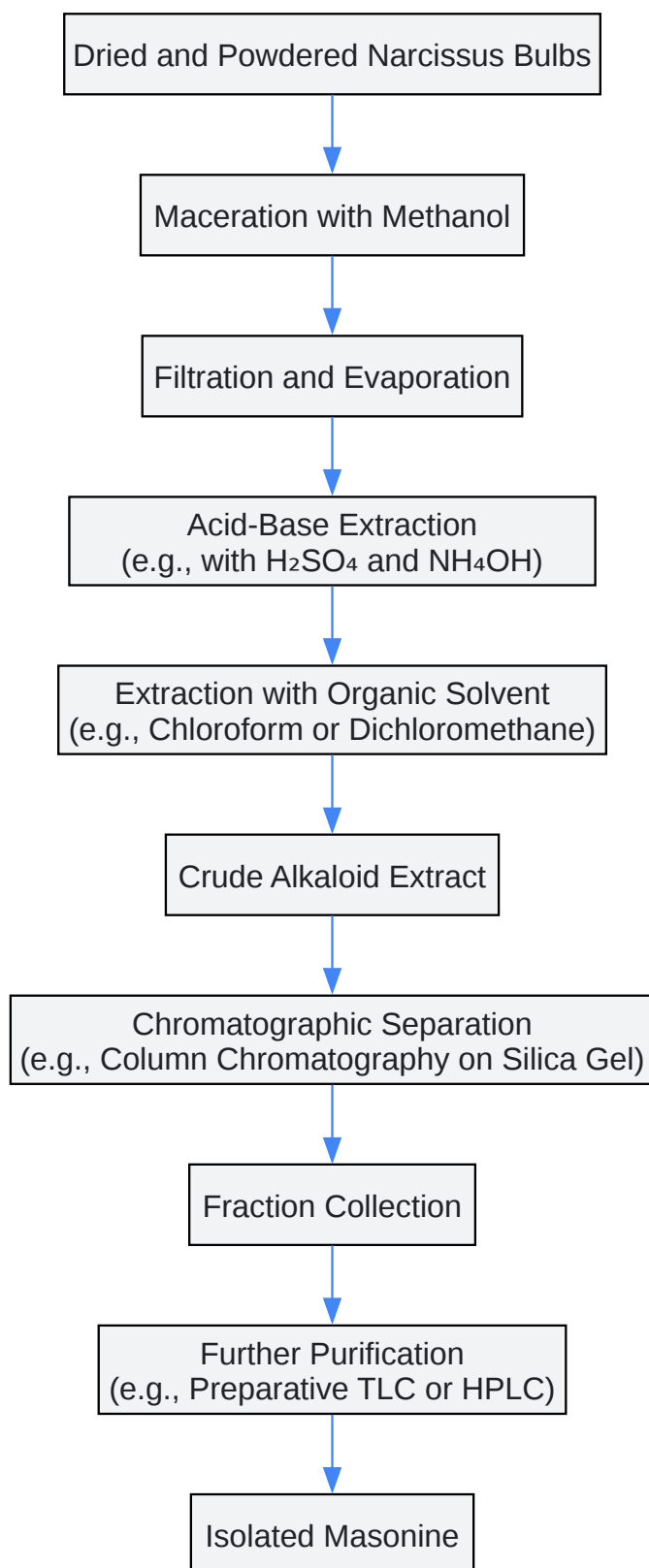
Experimental Protocols

Detailed experimental protocols specifically for the isolation, synthesis, and biological evaluation of **Masonine** are not extensively documented in publicly available literature. However, general methodologies for Amaryllidaceae alkaloids can be adapted.

Isolation of Homolycorine-Type Alkaloids from Narcissus Species

A general procedure for the extraction and isolation of alkaloids from *Narcissus* bulbs is outlined below. This process typically involves acid-base extraction followed by chromatographic separation.

Workflow for Alkaloid Extraction and Isolation



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Caption: General workflow for the isolation of alkaloids from Narcissus bulbs.

Protocol Details:

- **Extraction:** Dried and powdered plant material (e.g., bulbs of *Narcissus pseudonarcissus*) is macerated with an organic solvent like methanol at room temperature for several days.^[13] The solvent is refreshed periodically to ensure exhaustive extraction.
- **Concentration:** The combined methanolic extracts are filtered and concentrated under reduced pressure to yield a crude extract.
- **Acid-Base Partitioning:** The crude extract is subjected to an acid-base extraction to separate the alkaloids. The extract is dissolved in an acidic aqueous solution (e.g., 2% sulfuric acid) and washed with an organic solvent (e.g., diethyl ether or chloroform) to remove neutral compounds. The acidic aqueous layer is then basified (e.g., with ammonium hydroxide to pH 9-10) and the liberated alkaloids are extracted with an organic solvent (e.g., chloroform or dichloromethane).
- **Chromatography:** The resulting crude alkaloid mixture is separated by column chromatography on silica gel, eluting with a gradient of solvents (e.g., chloroform-methanol mixtures). Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Purification:** Fractions containing compounds with similar TLC profiles are combined and further purified by preparative TLC or high-performance liquid chromatography (HPLC) to yield the pure alkaloids, including **Masonine**.

Structural Elucidation

The structure of isolated alkaloids like **Masonine** is determined using a combination of spectroscopic methods:

- **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H-NMR, ¹³C-NMR, and 2D-NMR (e.g., COSY, HSQC, HMBC) experiments are used to elucidate the detailed chemical structure and stereochemistry.^[14]

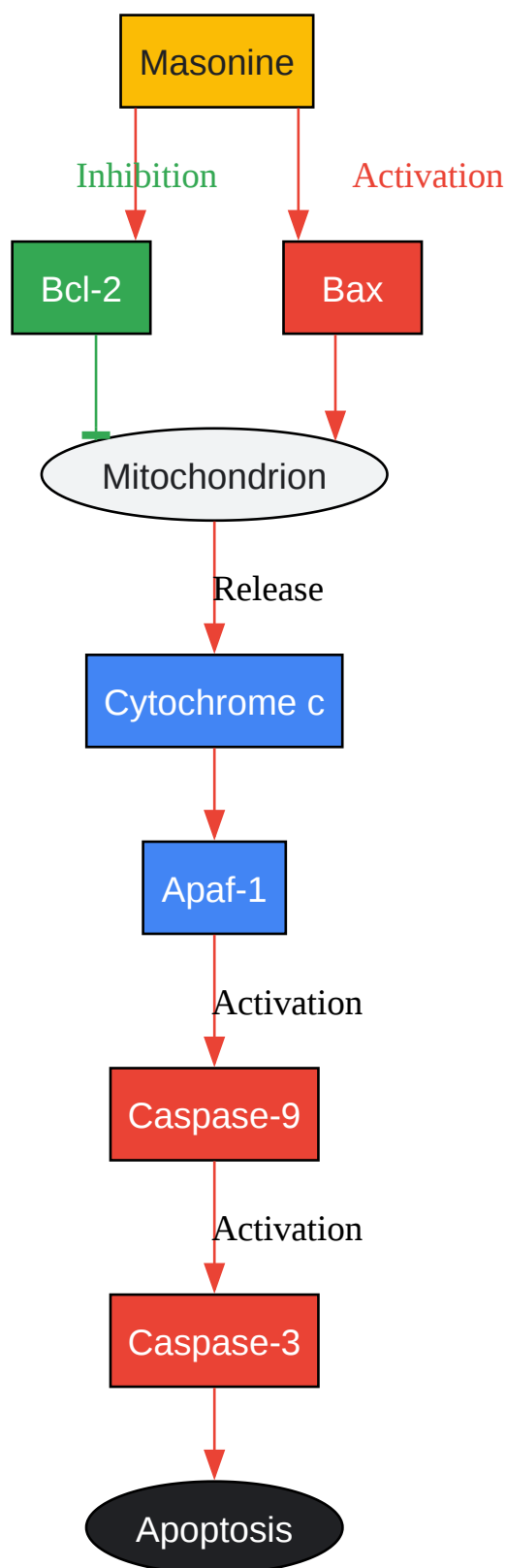
Signaling Pathways and Mechanism of Action

The precise molecular targets and signaling pathways modulated by **Masonine** have not been elucidated. However, based on the activities of related Amaryllidaceae alkaloids, potential mechanisms can be hypothesized.

Hypothetical Apoptosis Induction Pathway

Many Amaryllidaceae alkaloids exert their anticancer effects by inducing apoptosis. A common mechanism involves the intrinsic or mitochondrial pathway.

Hypothesized Intrinsic Apoptosis Pathway for **Masonine**



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Caption: A potential mechanism of **Masonine**-induced apoptosis via the mitochondrial pathway.

This proposed pathway suggests that **Masonine** may induce apoptosis by:

- **Modulating Bcl-2 Family Proteins:** Upregulating pro-apoptotic proteins like Bax and/or downregulating anti-apoptotic proteins like Bcl-2.
- **Mitochondrial Outer Membrane Permeabilization (MOMP):** The shift in the Bax/Bcl-2 ratio leads to the formation of pores in the mitochondrial outer membrane.
- **Cytochrome c Release:** This permeabilization results in the release of cytochrome c from the intermembrane space into the cytosol.
- **Apoptosome Formation and Caspase Activation:** In the cytosol, cytochrome c binds to Apaf-1, leading to the formation of the apoptosome and the activation of caspase-9.
- **Executioner Caspase Activation:** Caspase-9 then activates executioner caspases, such as caspase-3, which cleave various cellular substrates, ultimately leading to the morphological and biochemical hallmarks of apoptosis.

Future Directions

The information available on **Masonine** is still limited. Future research should focus on:

- **Isolation and Characterization:** Developing robust and scalable methods for the isolation of **Masonine** from natural sources or through total synthesis to obtain sufficient quantities for comprehensive biological evaluation.
- **Quantitative Biological Assays:** Performing in-depth studies to determine the IC₅₀ values of **Masonine** against acetylcholinesterase and a wide range of cancer cell lines.
- **Mechanism of Action Studies:** Elucidating the specific molecular targets and signaling pathways affected by **Masonine** to understand its mode of action.
- **In Vivo Studies:** Evaluating the efficacy and safety of **Masonine** in animal models of relevant diseases.

The structural features of **Masonine**, as a member of the homolycorine class of Amaryllidaceae alkaloids, make it a compelling candidate for further investigation in the fields of neurodegenerative disease and oncology.

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References

- 1. (2S,3S,10R)-4-methyl-4-oxido-11,16,18-trioxa-4-azoniapentacyclo[11.7.0.02,10.03,7.015,19]icosa-1(20),7,13,15(19)-tetraen-12-one | C17H17NO5 | CID 86574651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (2S,3R,7S,9S,10S)-9-hydroxy-4-methyl-11,16,18-trioxa-4-azapentacyclo[11.7.0.02,10.03,7.015,19]icosa-1(20),13,15(19)-trien-12-one | C17H19NO5 | CID 12303691 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Acetylcholinesterase inhibition within the lycorine series of Amaryllidaceae alkaloids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The Amaryllidaceae alkaloids: an untapped source of acetylcholinesterase inhibitors [diposit.ub.edu]
- 5. diposit.ub.edu [diposit.ub.edu]
- 6. Acetylcholinesterase enzyme inhibitory effects of amaryllidaceae alkaloids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. ejgm.co.uk [ejgm.co.uk]
- 8. diposit.ub.edu [diposit.ub.edu]
- 9. Antitumor activity of alkaloids derived from Amaryllidaceae species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Antitumor evaluation of amaryllidaceae alkaloids on cancer cell lines: A literature review - Electronic Journal of General Medicine [ejgm.co.uk]
- 11. iv.iijournals.org [iv.iijournals.org]
- 12. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 13. mdpi.com [mdpi.com]
- 14. researchgate.net [researchgate.net]
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